

Application Notes and Protocols for 1-(4-Chlorophenyl)-1-phenylacetone

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-1-phenylacetone

Cat. No.: B1587858

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Introduction

1-(4-Chlorophenyl)-1-phenylacetone is a ketone derivative characterized by the presence of a 4-chlorophenyl group and a phenyl group attached to the alpha-carbon relative to the carbonyl group. Its chemical structure suggests its potential utility as an intermediate in organic synthesis, particularly for creating more complex molecules with a diaryl-substituted backbone. Such structures are of interest in medicinal chemistry due to their presence in a variety of biologically active compounds. This document outlines potential research applications and hypothetical experimental protocols involving **1-(4-Chlorophenyl)-1-phenylacetone**.

Potential Research Applications

The primary application of **1-(4-Chlorophenyl)-1-phenylacetone** as a research intermediate would be in the synthesis of novel organic compounds for potential therapeutic applications. Its core structure could serve as a scaffold for generating libraries of derivatives to be screened for various biological activities.

Potential Synthetic Pathways:

- **Reductive Amination:** The ketone moiety can undergo reductive amination to introduce a variety of amine-containing side chains, a common strategy in the synthesis of pharmacologically active compounds.
- **Alpha-Functionalization:** The alpha-proton can be abstracted to form an enolate, which can then react with various electrophiles to introduce new functional groups at the alpha-position.
- **Grignard and Organolithium Reactions:** The carbonyl group is susceptible to nucleophilic attack by organometallic reagents, allowing for the introduction of additional carbon-based substituents and the creation of tertiary alcohols.

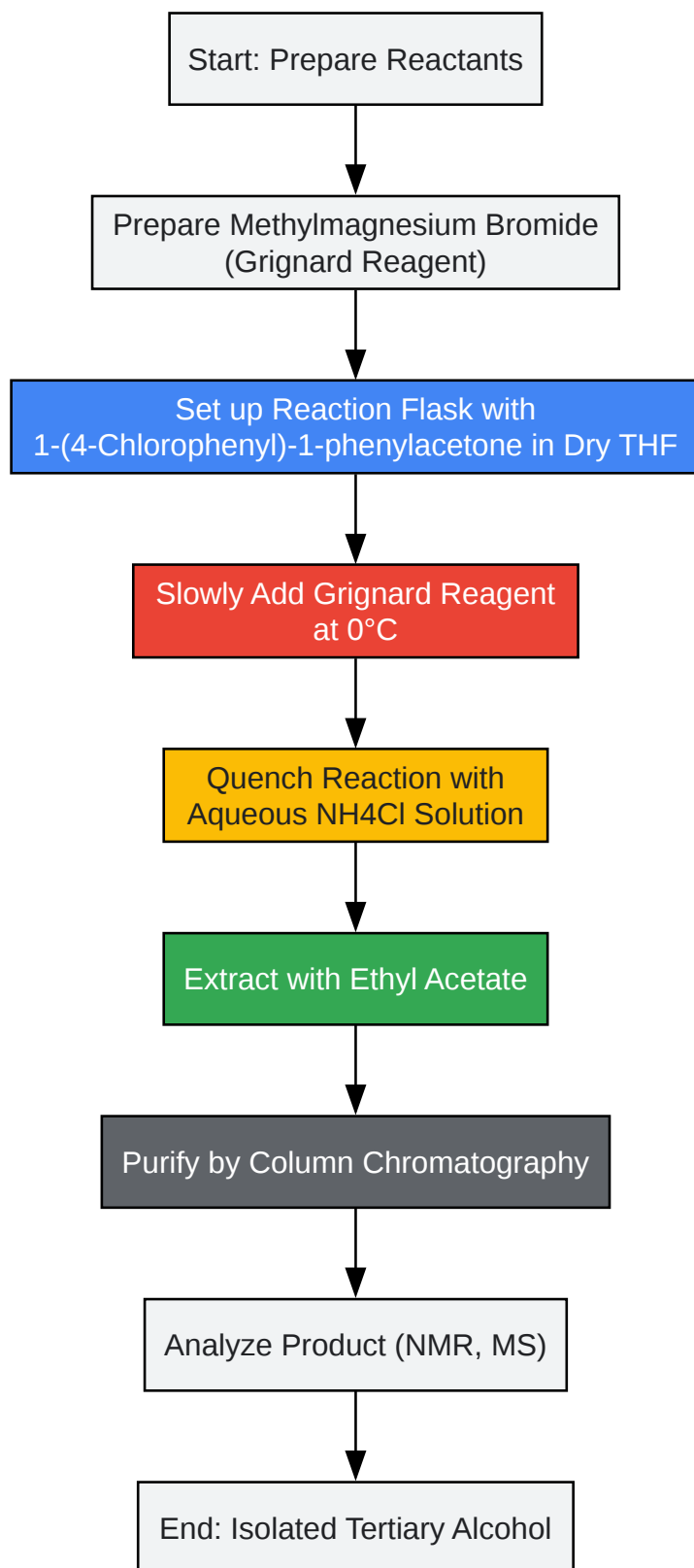
Hypothetical Experimental Protocols

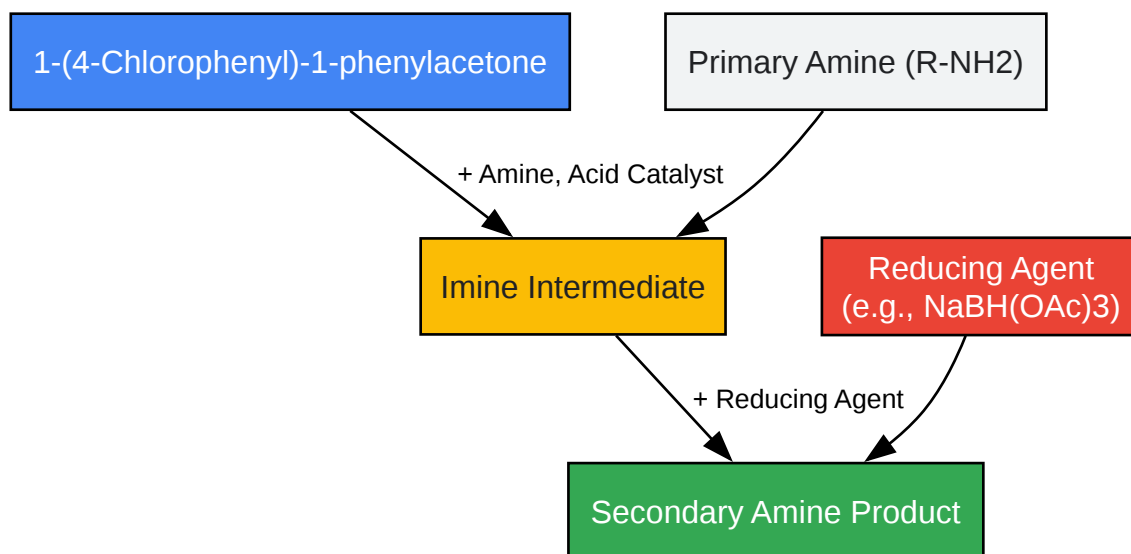
The following are hypothetical protocols for the use of **1-(4-Chlorophenyl)-1-phenylacetone** as a research intermediate.

Synthesis of a Tertiary Alcohol via Grignard Reaction

This protocol describes the reaction of **1-(4-Chlorophenyl)-1-phenylacetone** with a Grignard reagent to form a tertiary alcohol.

Workflow Diagram:





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